CGP-79807: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	*CGP-79807*	
CAS No.:	*1229665-91-1*	
Cat. No.:	*B1668542*	Get Quote

Introduction

CGP-79807 is a purine-based small molecule inhibitor identified as a potent inhibitor of cell division cycle 2 (CDC2), also known as cyclin-dependent kinase 1 (CDK1).[1] As a member of the cyclin-dependent kinase family, CDK1 is a pivotal regulator of the cell cycle, primarily driving the transition from the G2 phase to mitosis (M phase).[2] The dysregulation of CDK activity is a hallmark of many cancers, making CDK inhibitors like **CGP-79807** valuable tools for cancer research and potential therapeutic development.[3] This guide provides a comprehensive overview of the chemical properties of **CGP-79807**, its mechanism of action, and detailed experimental protocols for its characterization.

Chemical Structure and Physicochemical Properties

A thorough understanding of the chemical and physical properties of **CGP-79807** is fundamental for its application in experimental settings, including solubility, stability, and potential for chemical interactions.

Chemical Structure

- IUPAC Name: 3-((9-ethyl-2-((trans-4-hydroxycyclohexyl)amino)-9H-purin-6-yl)amino)benzonitrile
- Molecular Formula: $C_{20}H_{23}N_7O$

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- Molecular Weight: 377.44 g/mol
- SMILES: CCn1cnc2c(Nc3cccc(c3)C#N)nc(N[C@H]4CCO)nc21
- InChIKey: YREVWYJUWQLUFX-KOMQPUFPSA-N

Physicochemical Data Summary

Property	Value	Source
Molecular Formula	$C_{20}H_{23}N_7O$	GSRS
Molecular Weight	377.44	GSRS
Canonical SMILES	CCn1cnc2c(Nc3cccc(c3)C#N)nc(N[C@H]4CCO)nc21	GSRS
IUPAC Name	3-((9-ethyl-2-((trans-4-hydroxycyclohexyl)amino)-9H-purin-6-yl)amino)benzonitrile	GSRS
InChIKey	YREVWYJUWQLUFX-KOMQPUFPSA-N	GSRS

Mechanism of Action: Targeting the Cell Cycle Engine

CGP-79807 functions as a potent inhibitor of CDC2 (CDK1), a key serine/threonine kinase that governs cell cycle progression.[1][2] CDKs are inactive as monomers and require association with regulatory proteins called cyclins for their kinase activity. The CDK1/cyclin B complex is paramount for the G2/M transition, and its inhibition leads to cell cycle arrest at the G2/M checkpoint, preventing cells from entering mitosis.[4] By targeting this fundamental process, **CGP-79807** can suppress the proliferation of tumor cells.[1]

The CDK1/Cyclin B Signaling Pathway

The activity of the CDK1/cyclin B complex is tightly regulated through phosphorylation and dephosphorylation events. Inhibition of this complex by molecules like **CGP-79807** prevents the phosphorylation of downstream substrates essential for mitotic entry.

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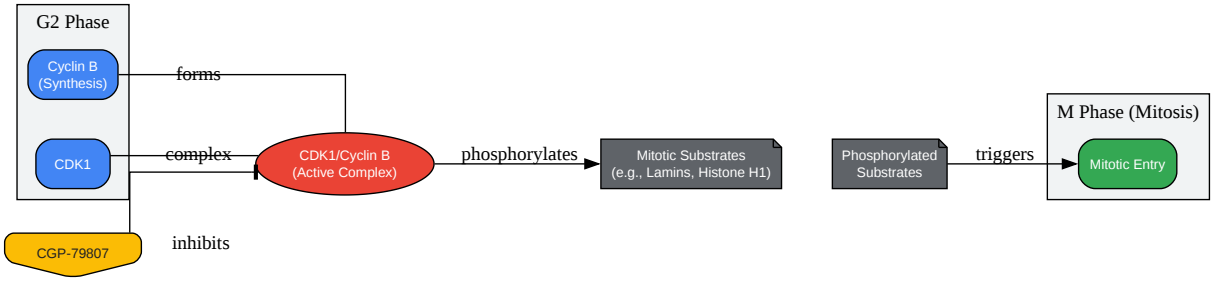

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CDK1/Cyclin B signaling pathway and the inhibitory action of **CGP-79807**.

Experimental Protocols for Characterization

To fully characterize the biological activity of **CGP-79807**, a series of in vitro and cell-based assays are required. The following protocols provide a framework for these investigations.

In Vitro Kinase Assay to Determine IC_{50}

This protocol is designed to quantify the inhibitory potency of **CGP-79807** against CDK1/cyclin B kinase activity. The ADP-Glo™ Kinase Assay is a common method that measures the amount of ADP produced, which is directly proportional to kinase activity.[5]

3.1.1. Principle

The assay measures kinase activity by quantifying the amount of ADP produced during the phosphorylation reaction. A proprietary reagent terminates the kinase reaction and depletes the remaining ATP. A second reagent converts the generated ADP to ATP, which is then used in a luciferase/luciferin reaction to produce a luminescent signal.

3.1.2. Materials

- Recombinant human CDK1/cyclin B enzyme

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- Histone H1 as a substrate
- **CGP-79807**
- ATP
- Kinase buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM $MgCl_2$, 0.1 mg/mL BSA)
- ADP-Glo™ Kinase Assay kit (Promega)
- 384-well white assay plates
- Plate reader capable of measuring luminescence

3.1.3. Workflow Diagram

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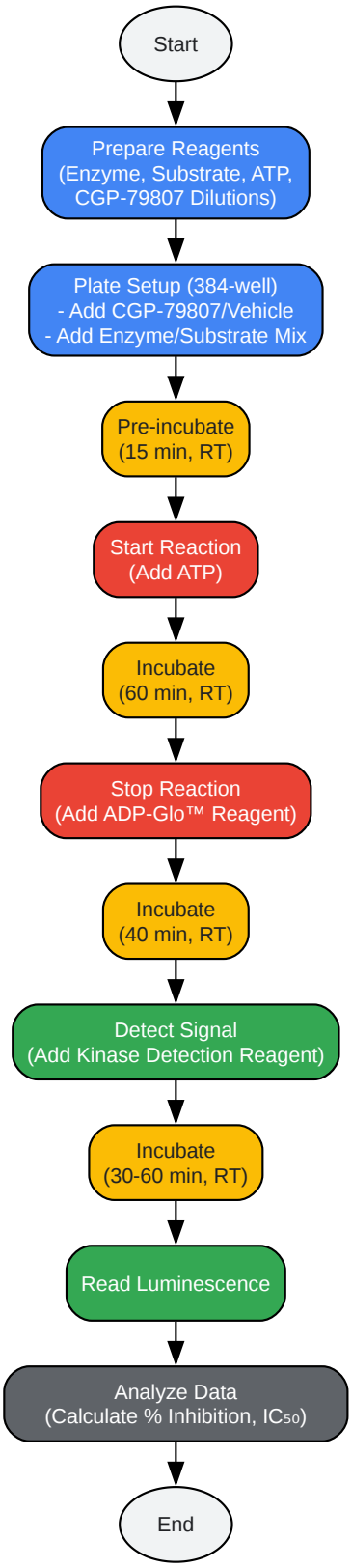

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Sources

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